

# Personal protective equipment for handling Triethyl Phosphate

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## Compound of Interest

Compound Name: Triethyl Phosphate

Cat. No.: B1681573

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## Essential Safety and Handling Guide for Triethyl Phosphate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Triethyl Phosphate** (TEP), a common solvent and reagent. Adherence to these procedures is critical to minimize risks and ensure a safe working environment.

### Hazard Summary

**Triethyl Phosphate** is harmful if swallowed and causes serious eye irritation.[1][2][3] It may also cause irritation to the skin and respiratory tract.[4] Chronic exposure may lead to neurotoxic effects.[4] Therefore, strict adherence to safety protocols is essential.

### Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Triethyl Phosphate**:

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. Use equipment approved under NIOSH (US) or EN 166 (EU) standards.	To protect against splashes that can cause serious eye irritation.
Skin Protection	Neoprene or nitrile rubber gloves. Wear appropriate protective clothing, such as a lab coat, apron, or coveralls, to prevent skin contact.	To prevent skin irritation and absorption.
Respiratory Protection	Use in a well-ventilated area, preferably with local exhaust ventilation. If ventilation is inadequate or there is a risk of inhaling vapors or mists, use a NIOSH/MSHA approved respirator. For emergencies or unknown exposure levels, a full-facepiece positive-pressure, air-supplied respirator is recommended.	To prevent irritation of the respiratory tract and potential systemic effects from inhalation.

## Workplace Exposure Limits

Parameter	Value	Source
Workplace Environmental Exposure Level (WEEL) - TWA	7.45 mg/m <sup>3</sup>	AIHA

## Safe Handling and Storage Protocol

### Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.

- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

#### Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Inspect gloves for any signs of degradation or puncture.
- Dispensing: Avoid generating mists or vapors. When transferring, pour slowly and carefully to prevent splashing.
- Use: Do not eat, drink, or smoke in the area where **Triethyl Phosphate** is handled or stored.
- Post-Handling: Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

## Emergency Procedures

#### First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation develops or persists.
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.

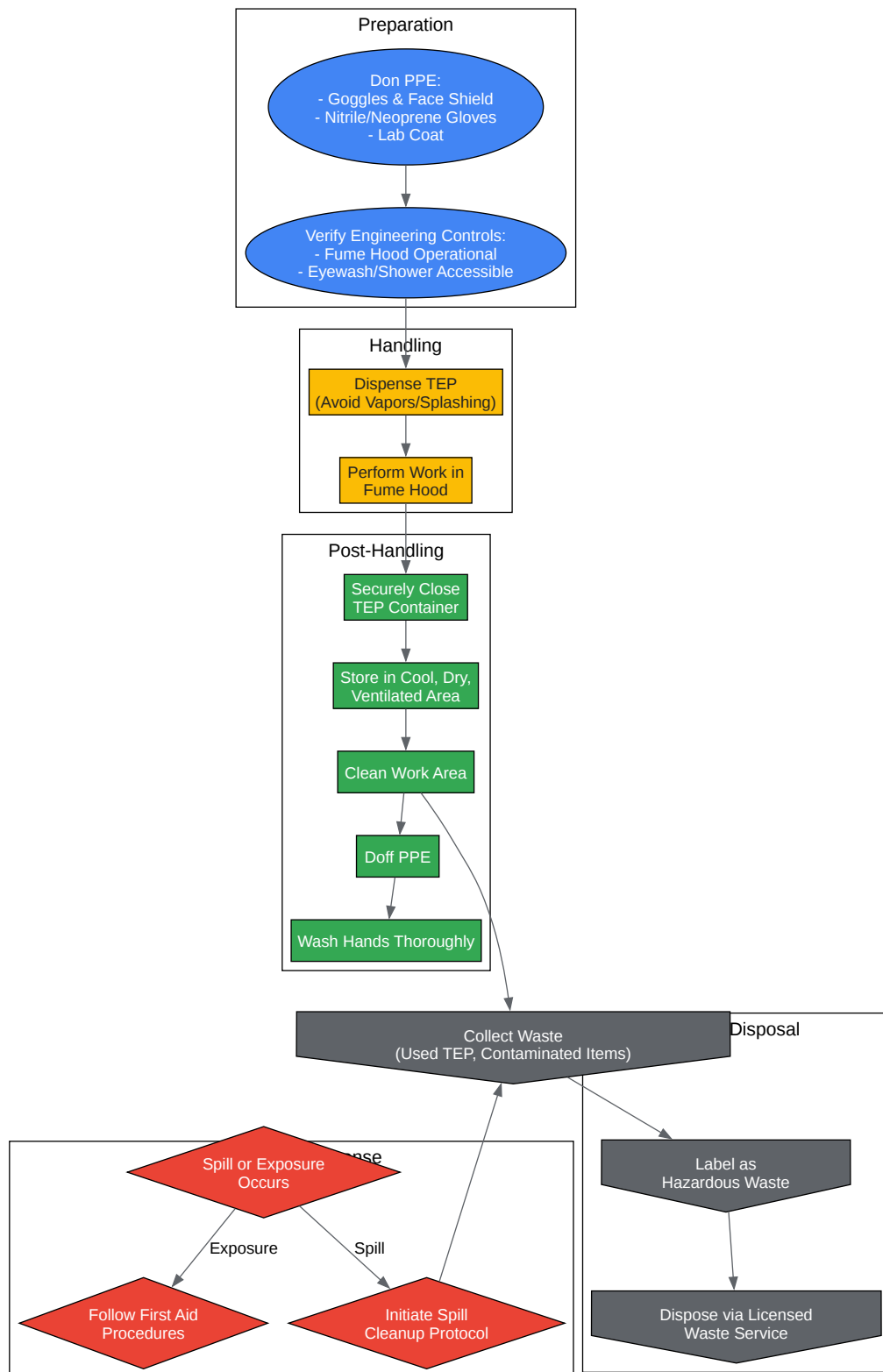
#### Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite.
- Collect: Place the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.
- Clean: Clean the spill area thoroughly with a suitable solvent followed by soap and water.
- PPE: All personnel involved in the cleanup must wear appropriate PPE.

## Disposal Plan

- Dispose of **Triethyl Phosphate** and any contaminated materials as hazardous waste.
- Contact a licensed professional waste disposal service. One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Do not allow the product to enter drains or waterways.
- Dispose of contaminated packaging as unused product.

## Safe Handling Workflow for Triethyl Phosphate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Triethyl Phosphate**.

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